

7-O-Acetylneocaesalpin N chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-O-Acetylneocaesalpin N

Cat. No.: B1150827

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An In-Depth Technical Guide on 7-O-Acetylneocaesalpin N

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-O-Acetylneocaesalpin N is a naturally occurring diterpenoid compound isolated from plants of the *Caesalpinia* genus. This technical guide provides a comprehensive overview of its chemical structure and known properties based on available data. While specific experimental and biological data for **7-O-Acetylneocaesalpin N** is limited in publicly accessible literature, this document summarizes its chemical identity and discusses the well-documented biological activities of related compounds from the same genus, suggesting potential areas for future research.

Chemical Structure and Properties

7-O-Acetylneocaesalpin N is classified as a diterpenoid, a class of organic compounds composed of four isoprene units. Its systematic IUPAC name is (1S,4aR,6S,6aR,7S,10aR,11aS,11bS)-1,6-Bis(acetyloxy)-1,2,3,4,4a,5,6,6a,7,9,10a,11,11a,11b-tetradecahydro-4a,10a-dihydroxy-4,4,11b-trimethyl-9-oxophenanthro[3,2-b]furan-7-carboxylic acid methyl ester.

Chemical and Physical Data

A summary of the key chemical identifiers for **7-O-Acetylneocaesalpin N** is presented in the table below. At present, experimental data regarding its physical properties such as melting point, boiling point, and solubility are not readily available in published literature.

Property	Value	Source
CAS Number	1309079-08-0	
Molecular Formula	C ₂₅ H ₃₄ O ₁₀	
Molecular Weight	494.53 g/mol	
IUPAC Name	(1S,4aR,6S,6aR,7S,10aR,11aS,11bS)-1,6-Bis(acetyloxy)-1,2,3,4,4a,5,6,6a,7,9,10a,11,11a,11b-tetradecahydro-4a,10a-dihydroxy-4,4,11b-trimethyl-9-oxophenanthro[3,2-b]furan-7-carboxylic acid methyl ester	
Chemical Class	Diterpenoid	

Spectral Data

Detailed experimental spectral data (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) for **7-O-Acetylneocaesalpin N** are not available in the currently indexed scientific literature. The elucidation of its structure would have relied on these techniques, but the specific data sets have not been publicly disseminated.

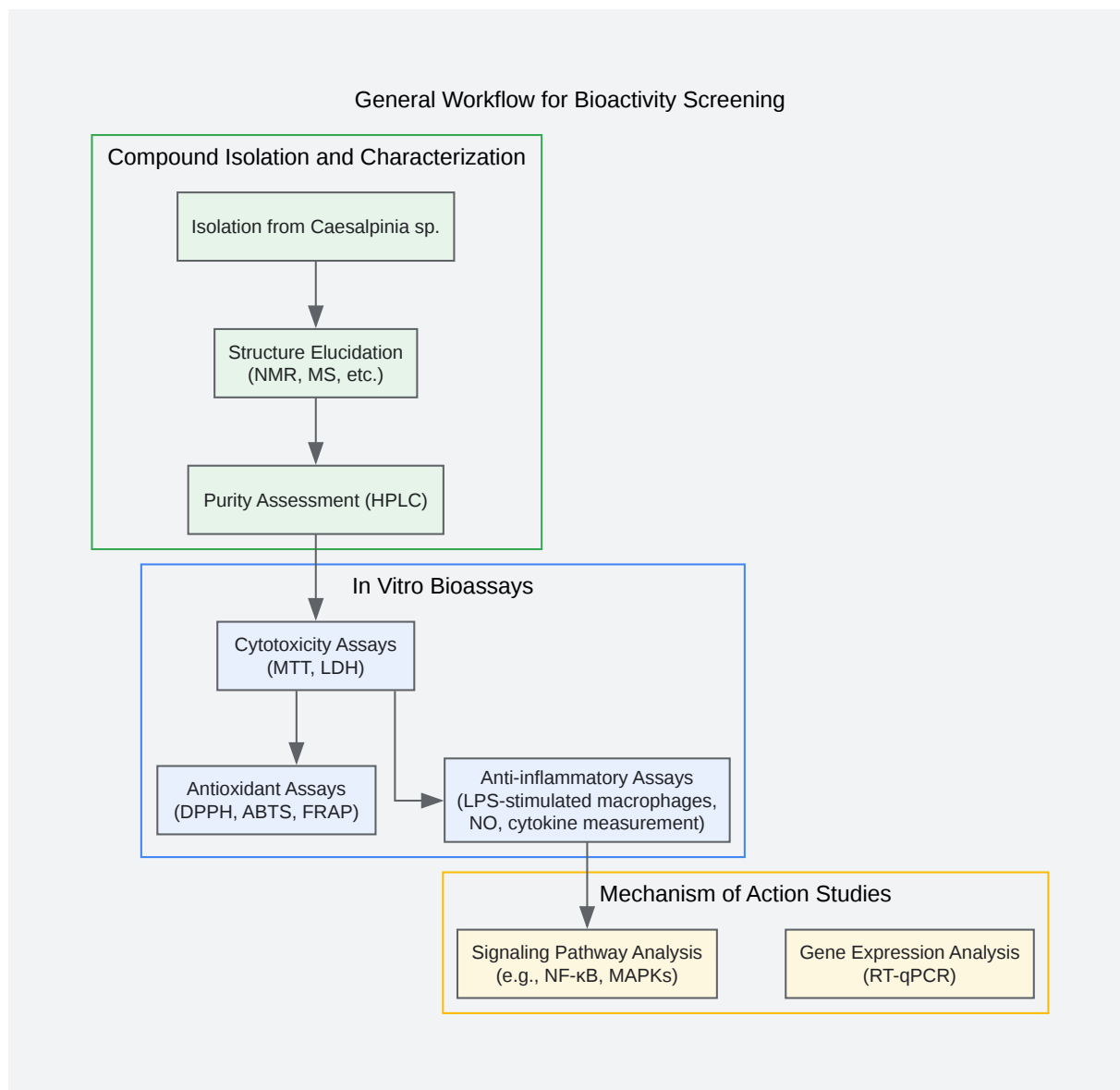
Biological Activity and Potential Therapeutic Applications

While direct experimental studies on the biological activity of **7-O-Acetylneocaesalpin N** are scarce, the genus *Caesalpinia* is a rich source of bioactive compounds with well-documented pharmacological properties. Numerous studies on extracts and other isolated diterpenoids from

Caesalpinia species have demonstrated significant anti-inflammatory and antioxidant activities. This suggests that **7-O-Acetylneocaesalpin N** may possess similar properties, making it a candidate for further investigation in these areas.

Potential Anti-inflammatory and Antioxidant Mechanisms

The diagram below illustrates a generalized workflow for investigating the potential anti-inflammatory and antioxidant properties of a natural product like **7-O-Acetylneocaesalpin N**, based on common methodologies used for similar compounds.



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Caption: Generalized workflow for natural product bioactivity screening.

Experimental Protocols

Due to the absence of specific published studies on **7-O-Acetylneocaesalpin N**, detailed experimental protocols for this compound cannot be provided. However, researchers interested in studying this molecule can refer to established protocols for the investigation of other natural diterpenoids. Methodologies would typically include:

- Isolation: Chromatographic techniques such as column chromatography and high-performance liquid chromatography (HPLC) for purification from *Caesalpinia* extracts.
- Structural Elucidation: 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.
- Anti-inflammatory Assays: Measurement of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages, and quantification of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-1 β) using ELISA or RT-qPCR.
- Antioxidant Assays: Evaluation of free radical scavenging activity using DPPH (2,2-diphenyl-1-picrylhydrazyl), ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)), or ferric reducing antioxidant power (FRAP) assays.

Conclusion and Future Directions

7-O-Acetylneocaesalpin N is a structurally defined diterpenoid from the *Caesalpinia* genus. While its chemical identity is established, its biological properties remain largely unexplored. The known anti-inflammatory and antioxidant activities of related compounds highlight the potential of **7-O-Acetylneocaesalpin N** as a subject for future pharmacological research. Further studies are warranted to isolate or synthesize this compound in sufficient quantities for comprehensive biological screening and to elucidate its potential mechanisms of action and therapeutic applications. The lack of available data underscores an opportunity for novel research in the field of natural product drug discovery.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com